

In-Depth Technical Guide: Solubility Profile of Methyl 2-hydroxy-3-iodobenzoate

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Compound of Interest

Compound Name: Methyl 2-hydroxy-3-iodobenzoate

CAS No.: 128033-28-3

Cat. No.: B6308844

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Executive Summary

Methyl 2-hydroxy-3-iodobenzoate (CAS: 128033-28-3), also known as Methyl 3-iodosalicylate, is a critical halogenated aromatic intermediate used in the synthesis of complex pharmaceuticals and agrochemicals.^[1] Its structural unique features—an ortho-positioned iodine atom relative to a phenolic hydroxyl group—make it a prime candidate for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira).

Understanding the solubility landscape of this compound is non-trivial due to the competing electronic effects of the intramolecular hydrogen bond (between the hydroxyl and carbonyl oxygen) and the lipophilic iodine substituent. This guide provides a scientifically grounded analysis of its solubility in organic solvents, experimental protocols for determination, and strategic solvent selection for synthesis and purification.

Physicochemical Profile & Structural Analysis^[2]^[3]

To predict and manipulate solubility effectively, one must understand the molecular forces at play.

Property	Data / Characteristic	Implications for Solubility
Molecular Formula	C ₈ H ₇ IO ₃	Moderate molecular weight (278.04 g/mol). [1]
Physical State	Crystalline Solid	Requires energy to break lattice forces (enthalpy of fusion).
Melting Point	~46–50 °C (Est. [2] based on isomers)	Low melting point suggests weak lattice energy; high solubility in compatible solvents.
LogP (Predicted)	~3.1 – 3.5	Highly lipophilic; poor water solubility.
H-Bond Donor	1 (Phenolic OH)	Capable of H-bonding, but often "tied up" intramolecularly.
H-Bond Acceptor	2 (Ester Carbonyl + Ether O)	Receptive to protic solvents.

The "Pseudo-Macrocycle" Effect

A defining feature of methyl 3-iodosalicylate is the intramolecular hydrogen bond between the phenolic hydrogen and the ester carbonyl oxygen.

- Effect: This "locks" the molecule into a planar conformation and masks the polarity of the hydroxyl group.
- Result: The compound behaves more non-polar than its functional groups suggest. It dissolves more readily in non-polar solvents (like dichloromethane) than para-isomers (e.g., Methyl 4-hydroxy-3-iodobenzoate) where the hydroxyl is exposed to the solvent.

Solubility Landscape in Organic Solvents

The following classification is based on empirical behavior of halogenated salicylates and standard solubility parameters.

Class I: High Solubility (Primary Reaction Solvents)

Solvents that dissolve >100 mg/mL. Used for reactions and preparing stock solutions.[3]

- Dichloromethane (DCM) & Chloroform:
 - Mechanism: Excellent dispersion force interactions with the iodine atom and dipole-dipole interactions with the ester. The "masked" hydroxyl group does not hinder dissolution in these aprotic solvents.
 - Application: Ideal for iodination reactions or Friedel-Crafts acylations.
- Tetrahydrofuran (THF) & 1,4-Dioxane:
 - Mechanism: The ether oxygens in the solvent act as H-bond acceptors, potentially disrupting the intramolecular H-bond and stabilizing the molecule.
 - Application: Standard solvents for Suzuki/Sonogashira couplings.
- Dimethylformamide (DMF) & Dimethyl Sulfoxide (DMSO):
 - Mechanism: High dielectric constants and strong H-bond accepting capability.
 - Application: Nucleophilic substitutions (S_NAr) where high temperature is required.

Class II: Moderate Solubility (Purification/Crystallization)

Solvents that dissolve 10–50 mg/mL, often temperature-dependent.

- Methanol & Ethanol:
 - Mechanism: While polar, the alkyl chain of the ester and the iodine atom provide enough lipophilicity to dissolve in alcohols, especially when warm.
 - Application: Recrystallization. The compound is soluble in hot ethanol but crystallizes out upon cooling.
- Ethyl Acetate:

- Mechanism: "Like dissolves like" regarding the ester functionality.
- Application: Standard eluent for silica gel chromatography.

Class III: Low Solubility (Anti-Solvents)

Solvents that dissolve <1 mg/mL. Used to precipitate the product.^[4]

- Water:
 - Mechanism: The hydrophobic iodine and methyl group, combined with the intramolecular H-bond, prevent effective hydration.
- Hexanes / Heptane:
 - Mechanism: Lacks the polarity to interact with the ester/phenol core effectively.
 - Application: Used to precipitate the product from a concentrated DCM or Ethyl Acetate solution.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this standard operating procedure (SOP) to generate precise solubility data for your specific batch.

Objective: Determine the saturation concentration () of **Methyl 2-hydroxy-3-iodobenzoate** in a target solvent at 25°C.

- Preparation: Weigh approximately 500 mg of the solid into a 4 mL glass vial.
- Addition: Add 1.0 mL of the target solvent.
- Equilibration:
 - Seal the vial tightly.
 - Sonicate for 5 minutes to break up aggregates.

- Place in a shaker or orbital mixer at 25°C for 24 hours.
- Verification: If the solid dissolves completely, add more solid until a persistent precipitate remains (saturation).
- Sampling:
 - Centrifuge the vial at 3000 rpm for 5 minutes.
 - Carefully extract 0.5 mL of the clear supernatant using a syringe with a 0.45 µm PTFE filter.
- Quantification:
 - Transfer the filtered supernatant to a pre-weighed vial ().
 - Evaporate the solvent under a stream of nitrogen or in a vacuum oven.
 - Weigh the dried vial ().
- Calculation:

Protocol B: Solvent Selection for Recrystallization

A rapid screening method to purify crude material.

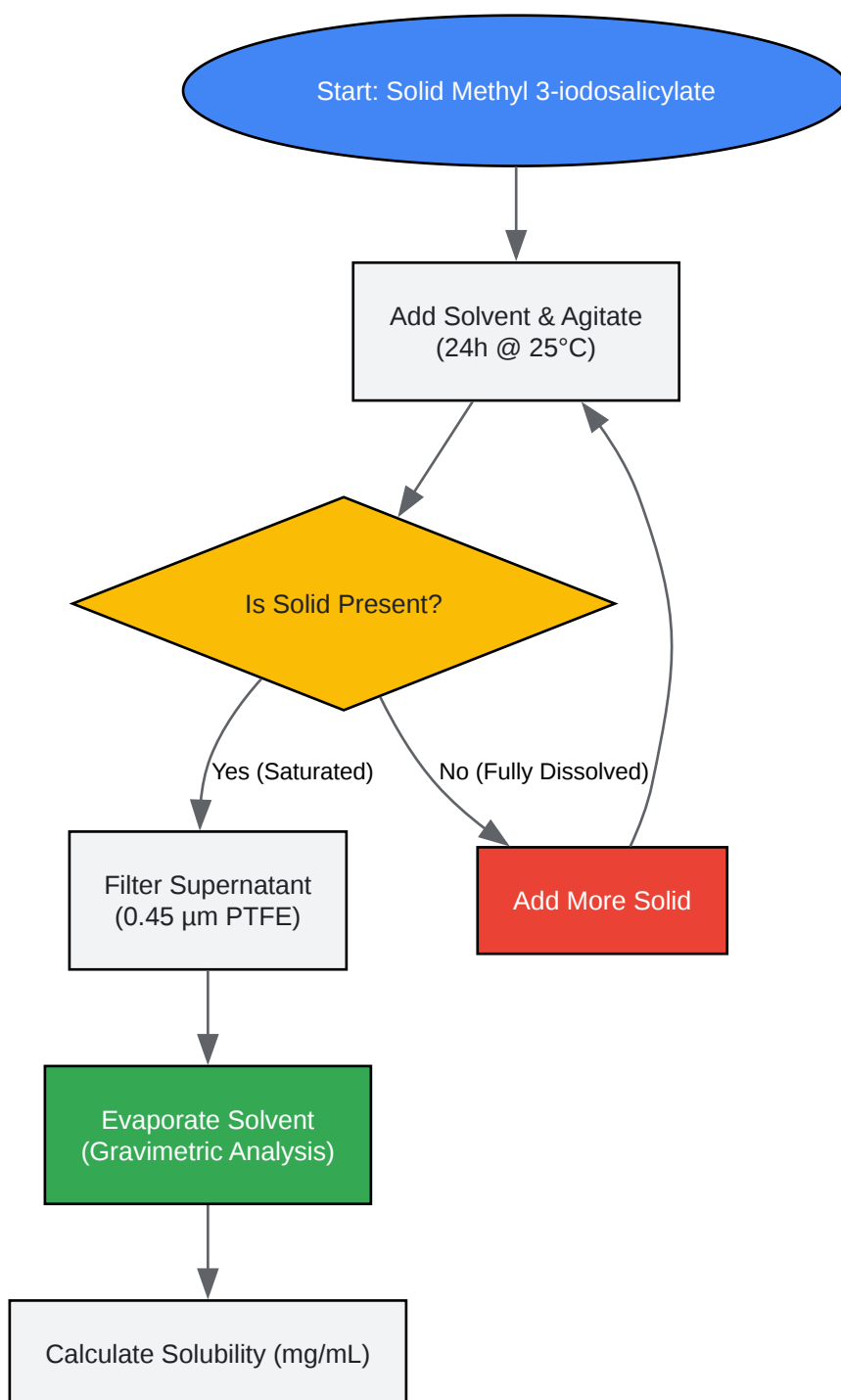
- Place 50 mg of crude **Methyl 2-hydroxy-3-iodobenzoate** in a test tube.
- Add Ethanol dropwise while heating with a heat gun (or water bath) until dissolved.
- If >2 mL is required, the solvent is too weak. Switch to Ethyl Acetate.
- Once dissolved hot, allow to cool slowly to room temperature.
- Observation:

- Crystals form: Good solvent system.
- No crystals: Add an anti-solvent (e.g., Hexane) dropwise until turbidity appears, then cool.
- Oiling out: The compound is melting before dissolving (common with low MP solids).
Switch to a lower boiling solvent system (e.g., DCM/Hexane).

Visualization of Workflows

Diagram 1: Solubility Determination Workflow

This workflow illustrates the logical steps to determine quantitative solubility.

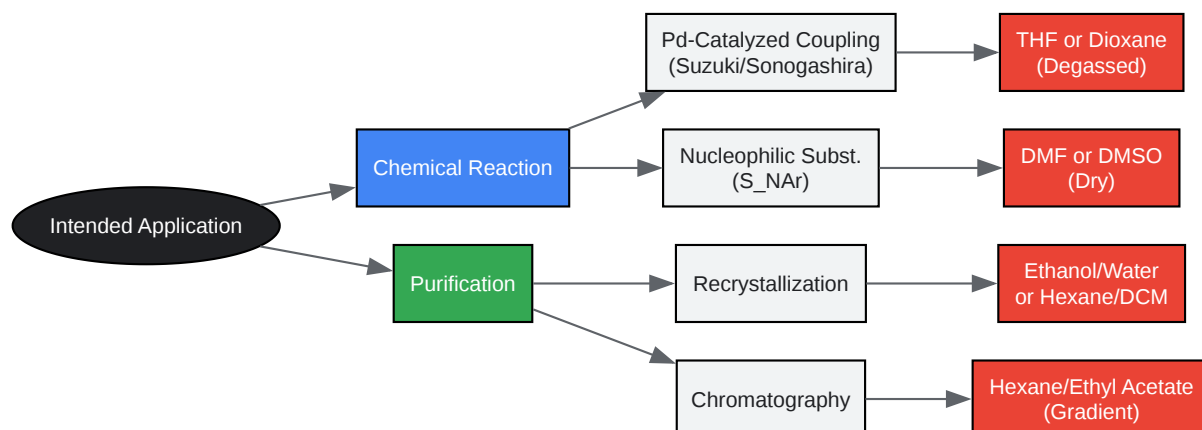


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Caption: Step-by-step gravimetric workflow for determining equilibrium solubility.

Diagram 2: Solvent Selection Decision Tree

A logic gate for selecting the correct solvent based on the intended application.



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Caption: Decision matrix for selecting solvents based on synthetic or purification needs.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11380407, Methyl 2-hydroxy-4-iodobenzoate (Isomer Analog Data). Retrieved from [\[Link\]](#)

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